

Revolutionizing Neuroscience Research: Advanced Techniques for Assessing BMS- 986169 Target Engagement

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Compound of Interest

Compound Name: BMS-986169

Cat. No.: B606293

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For Immediate Release

Wallingford, CT – November 19, 2025 – Bristol Myers Squibb today released detailed Application Notes and Protocols outlining advanced techniques for assessing target engagement of **BMS-986169**, a potent and selective negative allosteric modulator (NAM) of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor. This document provides researchers, scientists, and drug development professionals with the necessary tools to accurately quantify the interaction of this compound with its intended target, a critical step in understanding its therapeutic potential for neurological disorders.

BMS-986169 has demonstrated high binding affinity for the GluN2B allosteric site and selective inhibition of GluN2B receptor function.^{[1][2][3]} The following protocols and application notes are designed to facilitate further research and development in this promising area.

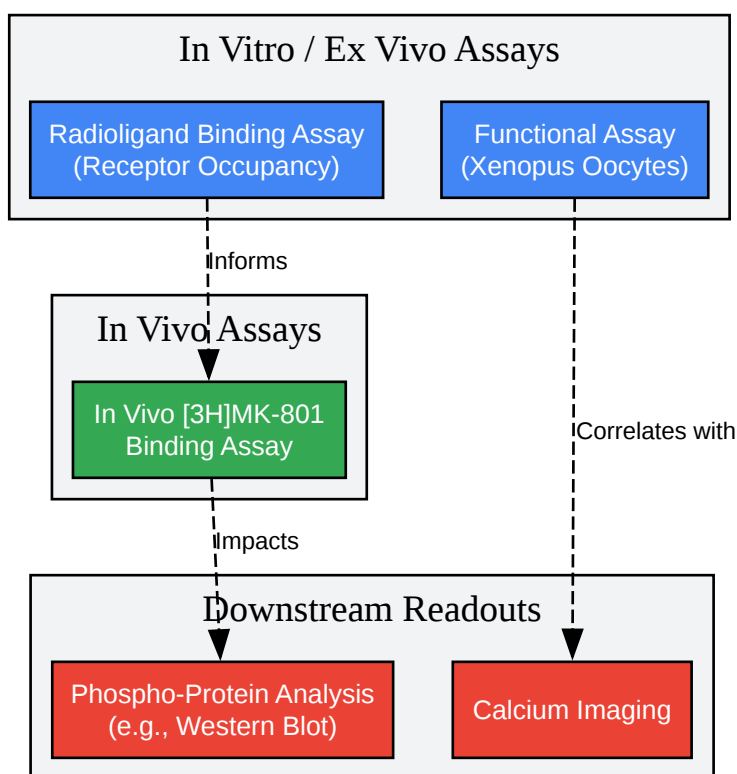
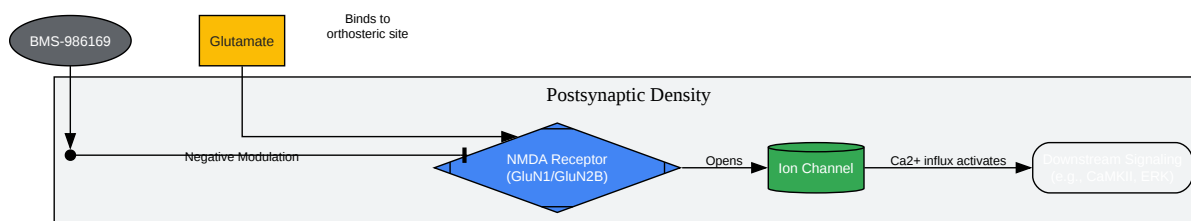
Quantitative Data Summary

The following table summarizes the key quantitative parameters of **BMS-986169**, providing a clear reference for its potency and selectivity.

Parameter	Value	Species/System	Reference
Binding Affinity (Ki)	4.0 nM	Rat Brain	[3][4]
4.03 - 6.3 nM	Human (recombinant)	[2][5]	
Functional Inhibition (IC50)	24 nM	Cells (expressing human GluN2B)	[1][2][3]
24.1 nM	Xenopus oocytes (expressing human NMDA receptor subtypes)	[5]	
hERG Inhibition (IC50)	> 7.8 µM - 28.4 µM	In vitro	[2][4][5]
Ex Vivo GluN2B Receptor Occupancy	73% - 95% (at 1.0 - 3 mg/kg, i.v.)	Rodents	[4]

Signaling Pathway and Experimental Workflow

To elucidate the mechanism of action of **BMS-986169**, it is crucial to understand the signaling pathway it modulates and the workflows of the key experimental techniques.



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